

Definitive Comparison Guide: 4-Bromo-3-chloro-5-methylphenol Reference Standards

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Compound of Interest

Compound Name: 4-Bromo-3-chloro-5-methylphenol
CAS No.: 1881290-80-7
Cat. No.: B3112116

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Executive Summary & Scope

In analytical chemistry and pharmaceutical development, the integrity of your reference standard dictates the reliability of your entire downstream dataset. **4-Bromo-3-chloro-5-methylphenol** (CAS: 1881290-80-7) is a highly specific halogenated phenol utilized as a critical intermediate, environmental marker, and analytical reference standard[1].

Because halogenated phenols are prone to positional isomerism during synthesis (e.g., forming 2-bromo-3-chloro-5-methylphenol instead), relying on uncharacterized technical-grade reagents can introduce catastrophic systematic errors. This guide objectively compares the performance of different tiers of **4-Bromo-3-chloro-5-methylphenol** standards and provides the self-validating experimental protocols required to characterize a true Certified Reference Material (CRM) in compliance with ISO 17034[2][3] and ICH Q2(R2)[4][5].

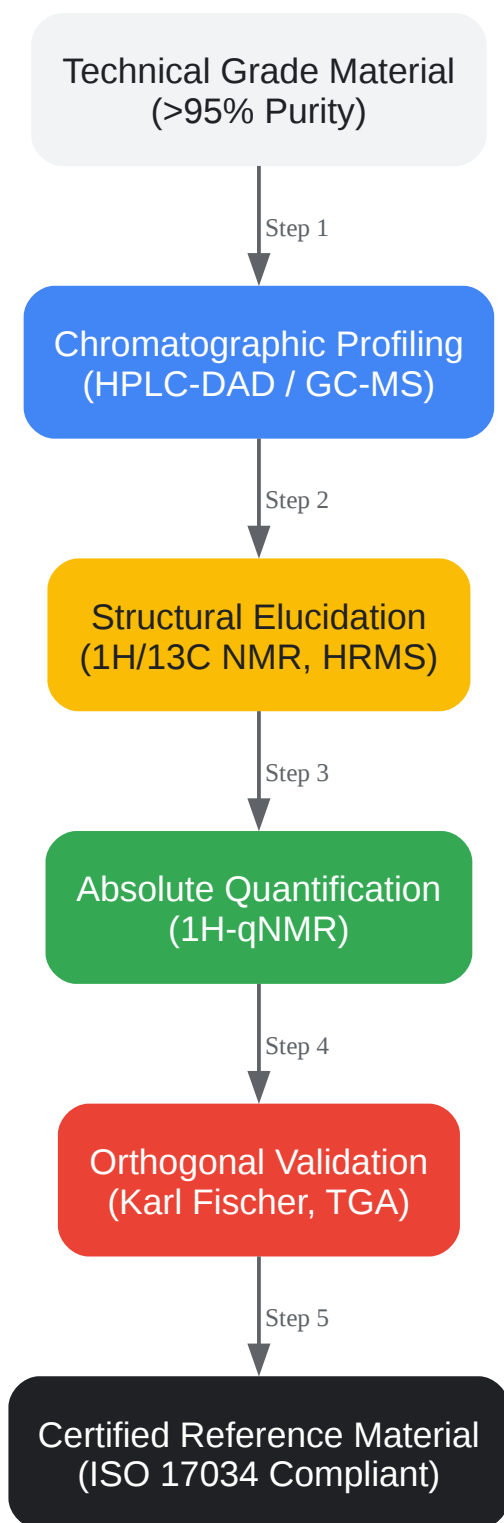
Standard Tier Comparison: CRM vs. Working Standard vs. Technical Grade

To ensure metrological traceability and analytical confidence, laboratories must choose the appropriate tier of reference material. The table below summarizes the quantitative and qualitative differences between commercially available grades.

Analytical Feature	ISO 17034 CRM Grade	Working Standard (Secondary)	Technical Grade Reagent
Purity Assignment	Absolute (qNMR + Mass Balance)	Relative (Qualified vs CRM)	Area % (HPLC/GC only)
Metrological Traceability	SI Units (NIST traceable)	Traceable to CRM	None
Uncertainty Budget	Fully expanded (UCRM)	Estimated	Not calculated
Impurity Profiling	Fully elucidated (NMR/MS)	Major impurities tracked	Unknowns present
Moisture/Volatiles	Quantified (Karl Fischer/TGA)	Periodically checked	Variable / Unknown
Regulatory Compliance	ISO 17034 / ISO 17025	Internal SOPs	None

The Characterization Workflow

The transformation of a technical-grade raw material into a fully certified reference standard requires a rigorous, orthogonal testing workflow.



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Fig 1. Step-by-step CRM characterization workflow for **4-Bromo-3-chloro-5-methylphenol**.

Experimental Methodologies & Causality

To establish a self-validating system, the characterization of **4-Bromo-3-chloro-5-methylphenol** relies on two distinct pillars: Absolute Quantification (qNMR) and Chromatographic Mass Balance.

Absolute Purity via Quantitative NMR (1H-qNMR)

The Causality: Chromatographic techniques (HPLC/GC) rely on UV response factors or ionization efficiencies, which vary wildly between the main compound and its impurities. Furthermore, chromatography is blind to inorganic salts. qNMR is utilized as the primary method because it measures the absolute number of protons, providing a direct, response-factor-independent ratio against a NIST-traceable internal standard.

Step-by-Step Protocol:

- **Internal Standard (IS) Selection:** Select a NIST-traceable IS (e.g., Maleic acid) that is highly pure and soluble in the same NMR solvent (DMSO-d6). Crucial check: Ensure the IS signals do not overlap with the aromatic protons or the methyl protons of **4-Bromo-3-chloro-5-methylphenol**.
- **Microbalance Weighing:** Accurately weigh ~10 mg of the analyte and ~5 mg of the IS into the same vial using a calibrated ultra-microbalance (readability 0.1 µg) to minimize gravimetric uncertainty.
- **Solvation & Relaxation:** Dissolve in 0.6 mL of DMSO-d6.
- **Acquisition Parameters:** Set the relaxation delay (D1) to $\geq 5 \times T_1$ (longitudinal relaxation time). Why? Phenolic and aromatic protons can have long T1 times. Failing to wait for complete magnetization recovery (typically 30-60 seconds) will result in truncated signals and artificially low purity calculations.
- **Integration & Calculation:** Integrate the target proton signal (e.g., the isolated aromatic proton) against the IS proton signal to calculate absolute mass fraction purity.

Chromatographic Purity & Impurity Profiling (HPLC-DAD & GC-MS)

The Causality: While qNMR gives absolute purity, it lacks the sensitivity to detect trace impurities (<0.1%). HPLC-DAD is required to separate structurally similar positional isomers that may co-crystallize. GC-MS is employed orthogonally because the isotopic clusters of Bromine (79 Br/ 81 Br) and Chlorine (35 Cl/ 37 Cl) produce a highly diagnostic M, M+2, M+4 molecular ion pattern (~3:4:1 ratio), confirming structural identity[1].

Step-by-Step Protocol (HPLC-DAD):

- Column Selection: Use a high-resolution C18 column (e.g., 2.1 x 100 mm, 1.7 μm) to ensure adequate theoretical plates for isomer separation.
- Mobile Phase pH Control: Use Water + 0.1% Trifluoroacetic Acid (TFA) and Acetonitrile. Why? Halogenation lowers the pKa of the phenol ring. If the mobile phase pH is near the compound's pKa, it will exist in a mixed ionization state, causing severe peak tailing. The 0.1% TFA (pH ~2) ensures the compound remains fully protonated and neutral, yielding sharp, symmetrical peaks.
- Detection: Monitor at the UV maximum (~280 nm) and extract the area percent of the main peak versus all detectable impurities.

The Self-Validating Mechanism: Mass Balance

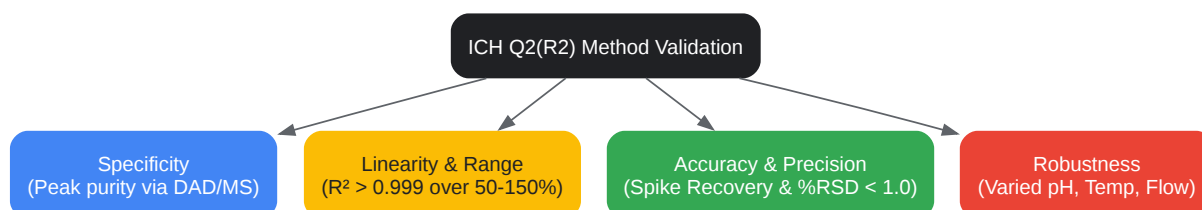
A true CRM protocol must validate itself. We calculate the Mass Balance Purity:

$$\text{Purity}_{\text{MB}} = \text{Purity}_{\text{HPLC}} \times (100\% - \% \text{WaterKF} - \% \text{VolatilesTGA} - \% \text{Ash})$$

Validation Rule: The absolute purity obtained via qNMR must agree with the Mass Balance purity within ±0.5% . If the discrepancy exceeds this threshold, it indicates an undetected NMR-silent impurity or a co-eluting HPLC peak, triggering a mandatory re-evaluation of the analytical methods.

Regulatory Alignment & Method Validation

To comply with ICH Q2(R2) guidelines for analytical procedure validation[4][5], the HPLC and qNMR methods used to certify **4-Bromo-3-chloro-5-methylphenol** must be rigorously validated.



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Fig 2. Logical relationship of ICH Q2(R2) analytical method validation parameters.

By adhering to these validation parameters and producing the standard under an ISO 17034 accredited quality management system[2][6], laboratories ensure that the resulting **4-Bromo-3-chloro-5-methylphenol** standard is legally defensible and scientifically unassailable.

References

- National Center for Biotechnology Information (PubChem). "**4-Bromo-3-chloro-5-methylphenol** | C₇H₆BrClO | CID 21877448." PubChem Compound Summary. Available at: [\[Link\]](#)
- International Council for Harmonisation (ICH). "ICH Q2(R2) Validation of Analytical Procedures." ICH Quality Guidelines. Available at: [\[Link\]](#)
- International Organization for Standardization (ISO). "ISO 17034: General requirements for the competence of reference material producers." ISO Standards. Available at: [\[Link\]](#)
- DAkkS (German Accreditation Body). "Reference material producers DIN EN ISO 17034." Accreditation Standards. Available at: [\[Link\]](#)

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Sources

- [1. 4-Bromo-3-chloro-5-methylphenol | C7H6BrClO | CID 21877448 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. ISO 17034 Guide to International Standards for Reference Material Producers \[aroscscientific.com\]](#)
- [3. Reference material producers DIN EN ISO 17034 - DAkKS - German Accreditation Body \[dakks.de\]](#)
- [4. database.ich.org \[database.ich.org\]](#)
- [5. ICH Q2\(R2\) Validation of analytical procedures - Scientific guideline | European Medicines Agency \(EMA\) \[ema.europa.eu\]](#)
- [6. ISO 17034-Certified Reference Material: Density Standards | Anton Paar \[anton-paar.com\]](#)
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